# Copper(II) Nitrate Trihydrate: A Technical Guide for Scientific Professionals

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Copper(II) nitrate trihydrate* |
| *CAS No.:* | *10031-43-3* |
| *Cat. No.:* | *B154556* |

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Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for a comprehensive Safety Data Sheet (SDS) and established laboratory safety protocols. Always consult the appropriate SDS and institutional safety guidelines before handling any chemical.

## Section 1: Core Compound Identity and Properties

**Copper(II) nitrate trihydrate** is an inorganic salt that serves as a common source of copper(II) ions in laboratory and industrial settings. It is a crystalline solid, readily soluble in water and other polar solvents, making it a versatile starting material for a wide range of chemical syntheses.

### Chemical Formula and Molecular Weight

The precise chemical formula for this hydrated salt is $Cu(NO_3)_2 \cdot 3H_2O$. This formula indicates that for every one copper(II) ion ($Cu^{2+}$) and two nitrate ions ($NO_3^-$), there are three molecules of water of crystallization integrated into the crystal structure.

The molecular weight is calculated by summing the atomic weights of all constituent atoms:

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- Copper (Cu): 63.546 g/mol
- Nitrogen (N): 14.007 g/mol (x2)
- Oxygen (O): 15.999 g/mol (x9)
- Hydrogen (H): 1.008 g/mol (x6)

This summation yields a total molecular weight of 241.60 g/mol .[1][2][3][4][5]

## Physicochemical Characteristics

A thorough understanding of the physicochemical properties of **copper(II) nitrate trihydrate** is paramount for its proper handling, storage, and application in experimental design.

| Property | Value |
|---|---|
| IUPAC Name | Copper(II) nitrate trihydrate |
| Synonyms | Cupric nitrate trihydrate[1][6] |
| CAS Number | 10031-43-3[1][7][8] |
| Appearance | Blue, hygroscopic crystals[5][7] |
| Melting Point | 114.5 °C (decomposes)[7][9] |
| Density | 2.32 g/cm³[7][9] |
| Solubility in Water | Highly soluble; 381 g/100 mL at 40 °C.[10][11] |

# Section 2: Synthesis, Reactions, and Applications

## Synthesis Pathways

The hydrated form of copper(II) nitrate is typically synthesized by the reaction of copper metal, copper(II) oxide, or copper(II) carbonate with nitric acid.[10][12][13] The reaction with metallic copper is illustrative:

$Cu(s) + 4HNO_3(aq) \rightarrow Cu(NO_3)_2(aq) + 2NO_2(g) + 2H_2O(l)$[10]

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Following the reaction, the trihydrate is obtained by careful crystallization from the aqueous solution. It is important to note that attempting to dehydrate the hydrated salt by heating does not yield anhydrous copper(II) nitrate; instead, it leads to decomposition into copper oxides.[10]

Caption: General synthesis workflow for **copper(II) nitrate trihydrate**.

## Key Chemical Reactions

In the context of organic and materials chemistry, **copper(II) nitrate trihydrate** is a versatile reagent.

- Catalyst: It functions as a catalyst in various organic reactions, such as the solvent-free synthesis of 3-aminopropenones and 3-aminopropenoates.[9][14] Its hydrated form can also catalyze the oxidative coupling of 2,6-dimethylphenol to produce a key engineering polymer.[9]
- Nitrating Agent: When combined with acetic anhydride, it forms acetyl nitrate, which is an effective reagent for the nitration of aromatic compounds.[9][13]
- Precursor to Copper(II) Oxide: A primary application is its thermal decomposition to produce copper(II) oxide, a widely used catalyst in organic chemistry.[9]

## Applications in Research and Drug Development

The utility of **copper(II) nitrate trihydrate** extends into the realm of pharmaceutical and biomedical research.

- Synthesis of Coordination Complexes: It is a common starting material for the synthesis of novel copper coordination polymers and complexes.[14] These complexes are of significant interest in drug development due to their potential anti-inflammatory, antimicrobial, and anticancer activities.[15]
- Material Science: It is used in the production of specialized materials, including photosensitive resistors and fluorescent powders.[16]
- Other Industrial Uses: The compound also finds applications in textile dyeing, ceramics, metal finishing, and as a component in pyrotechnics to produce blue colors.

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# Section 3: Experimental Protocol: Synthesis of a Copper(II) Salicylate Complex

This protocol details a representative synthesis where **copper(II) nitrate trihydrate** serves as the copper source for creating a coordination complex with a biologically relevant ligand, salicylate. This is a foundational experiment that illustrates the principles of coordination chemistry relevant to drug development.

## Objective

To synthesize a copper(II) salicylate complex via a coprecipitation method using **copper(II) nitrate trihydrate** and sodium salicylate as precursors.

## Materials

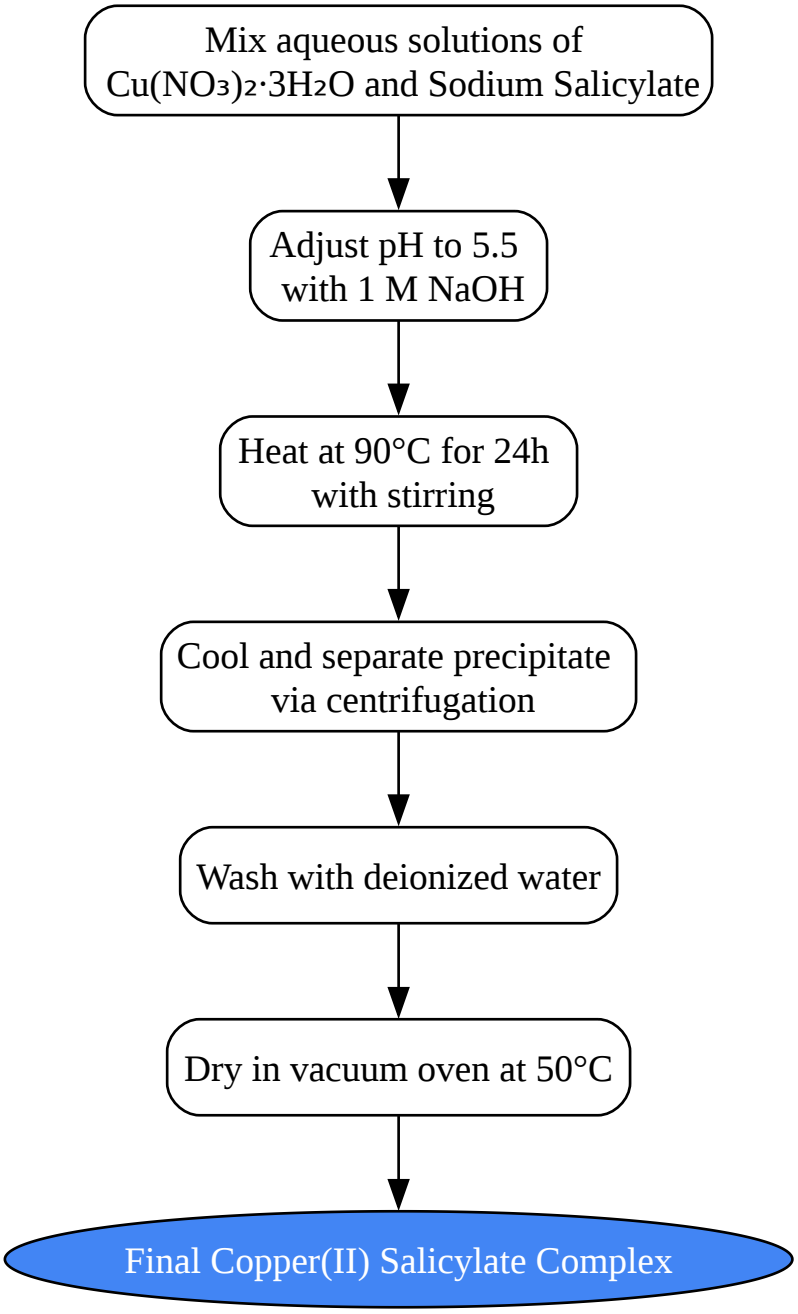
- **Copper(II) nitrate trihydrate** ($Cu(NO_3)_2 \cdot 3H_2O$)
- Sodium salicylate ($C_7H_5O_3Na$)
- Sodium hydroxide (NaOH)
- Deionized water
- Four-necked flask, dropping funnel, magnetic stirrer
- Centrifuge and vacuum oven

## Procedure

- Reagent Preparation: Prepare aqueous solutions of **copper(II) nitrate trihydrate** (e.g., 0.02 mol in 125 mL water) and sodium salicylate (e.g., 0.04 mol in 125 mL water). Prepare a 1 M solution of sodium hydroxide.
- Reaction Setup: In a four-necked flask equipped with a stirrer, combine the copper(II) nitrate and sodium salicylate solutions.
- pH Adjustment and Reaction: Begin stirring the mixture. Slowly add the 1 M NaOH solution dropwise to adjust and maintain the pH of the mixture at 5.5.

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- Heating and Precipitation: Heat the mixture to 90 °C and maintain this temperature with continuous stirring for 24 hours to allow for the formation of the precursor precipitate.[17]
- Isolation: After the reaction period, cool the mixture and separate the solid precipitate by centrifugation.
- Washing and Drying: Wash the collected precipitate repeatedly with deionized water to remove unreacted starting materials and soluble byproducts. Dry the final product in a vacuum oven overnight at 50 °C.[17]




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Caption: Workflow for the synthesis of a copper(II) salicylate complex.

## Section 4: Safety, Handling, and Storage

Hazard Profile: **Copper(II) nitrate trihydrate** is a strong oxidizer and may intensify fire; contact with combustible materials may cause fire.[6][18][19] It is harmful if swallowed and causes skin and serious eye irritation.[2][6][20]

Handling:

- Use in a well-ventilated area or under a chemical fume hood.[21]
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[18][19]
- Avoid generating dust.[6] Minimize contact with skin, eyes, and clothing.

Storage:

- Store in a cool, dry, well-ventilated place away from combustible materials.[19][21]
- Keep the container tightly closed.[21] The material is hygroscopic and will absorb moisture from the air.[5]

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- To cite this document: BenchChem. [Copper(II) Nitrate Trihydrate: A Technical Guide for Scientific Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154556/docs#copper-ii-nitrate-trihydrate-a-technical-guide-for-scientific-professionals]

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